

An In-depth Technical Guide to 2-(Benzyloxy)-N-(3-bromobenzyl)acetamide

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Compound of Interest

Compound Name: 2-(Benzyloxy)-N-(3-bromobenzyl)acetamide

CAS No.: 2007044-68-8

Cat. No.: B2705416

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Abstract

This technical guide provides a comprehensive overview of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**, a substituted N-benzylacetamide derivative of interest in synthetic and medicinal chemistry. The document delineates its fundamental physicochemical properties, including its precise molecular weight, and presents a detailed, logical methodology for its synthesis, purification, and characterization. By synthesizing established chemical principles with practical, field-proven insights, this guide serves as an authoritative resource for researchers, scientists, and drug development professionals. Emphasis is placed on the causality behind experimental choices, ensuring that the described protocols are robust and self-validating. The potential applications of this molecular scaffold in drug discovery are also explored, contextualized by the known utility of related N-benzylacetamide structures.

Introduction to N-Benzylacetamides

The N-benzylacetamide scaffold is a recurring motif in organic and medicinal chemistry, valued as a versatile intermediate and a pharmacologically relevant structure.^[1] These compounds serve as crucial building blocks for more complex molecular architectures and are integral to

the synthesis of various pharmaceutical agents, including analgesics and anti-inflammatory drugs.[1] The amide linkage provides structural rigidity and hydrogen bonding capabilities, which are critical for molecular recognition and binding to biological targets. Furthermore, N-benzylacetamide has been identified as a major metabolite of the drug benznidazole, underscoring the biological relevance of this chemical class.[2]

The subject of this guide, **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**, is a specifically functionalized derivative. Its structure incorporates three key features:

- An N-(3-bromobenzyl) group: The bromine atom on the meta-position of the benzyl ring serves as a valuable synthetic handle for further molecular elaboration via cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig). Its electron-withdrawing nature also modulates the electronic properties of the aromatic ring.
- A 2-(Benzyloxy) group: The benzyloxy moiety is a common protecting group for alcohols and can influence the lipophilicity and steric profile of the molecule. It can also participate in metabolic processes or contribute to biological activity.
- An acetamide linker: This stable amide bond connects the two functionalized benzyl moieties.

This guide will systematically detail the core scientific information pertaining to this compound, beginning with its fundamental properties.

Physicochemical and Structural Properties

The foundational characteristics of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** are summarized below. The molecular weight is derived from its chemical formula, C₁₆H₁₆BrNO₂, and has been verified by chemical supplier data.[1]

Property	Value	Source
IUPAC Name	2-(Benzyloxy)-N-(3-bromobenzyl)acetamide	-
Molecular Formula	C16H16BrNO2	[1]
Molecular Weight	334.21 g/mol	[1]
CAS Number	2007044-68-8	[1]
Canonical SMILES	<chem>Brc1cccc(CNC(=O)COc2ccccc2)c1</chem>	[1]
Physical Form	Solid (predicted)	-
Purity (Typical)	≥97%	[1]

Below is a diagram illustrating the key functional components of the molecule, which are central to its chemical reactivity and potential biological function.

Caption: Key structural components of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**.

Synthesis and Purification

The synthesis of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** is most logically achieved through a standard amide bond formation reaction. This involves the acylation of 3-bromobenzylamine with an activated form of benzyloxyacetic acid. This approach is a cornerstone of organic synthesis due to its reliability and high yields.

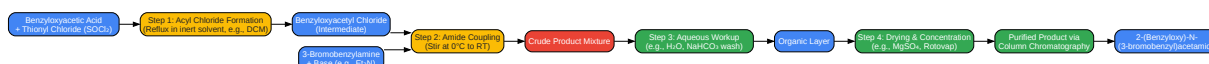
3.1 Synthetic Rationale and Workflow

The chosen pathway involves a two-step process from commercially available benzyloxyacetic acid:

- **Activation of the Carboxylic Acid:** Benzyloxyacetic acid is converted into a more reactive acylating agent, typically an acyl chloride. Thionyl chloride (SOCl₂) is an excellent choice for this transformation as the byproducts (SO₂ and HCl) are gaseous, which simplifies purification.

- **Amide Coupling:** The resulting benzyloxyacetyl chloride is reacted with 3-bromobenzylamine in the presence of a non-nucleophilic base (e.g., triethylamine, pyridine). The base is crucial for scavenging the HCl generated during the reaction, driving the equilibrium towards product formation and preventing the protonation of the amine starting material.

The overall workflow is depicted in the diagram below.



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Caption: General workflow for the synthesis of **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**.

3.2 Detailed Experimental Protocol

Materials:

- Benzyloxyacetic acid
- Thionyl chloride (SOCl₂)
- 3-Bromobenzylamine
- Triethylamine (Et₃N)
- Dichloromethane (DCM), anhydrous
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- **Formation of Benzyloxyacetyl Chloride (Intermediate):** a. To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add benzyloxyacetic acid (1.0 eq). b. Add anhydrous DCM as the solvent. c. Slowly add thionyl chloride (1.2 eq) to the solution at 0°C. d. Allow the reaction to warm to room temperature and then gently reflux for 2-3 hours, monitoring the evolution of gas. The reaction is complete when gas evolution ceases. e. Remove the solvent and excess thionyl chloride under reduced pressure (rotary evaporation) to yield the crude benzyloxyacetyl chloride, which is used immediately in the next step.
- **Amide Coupling Reaction:** a. Dissolve 3-bromobenzylamine (1.0 eq) and triethylamine (1.5 eq) in anhydrous DCM in a separate flask under an inert atmosphere (e.g., nitrogen or argon) and cool to 0°C in an ice bath. b. Dissolve the crude benzyloxyacetyl chloride from Step 1e in a small amount of anhydrous DCM. c. Add the acyl chloride solution dropwise to the cooled amine solution with vigorous stirring. d. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup and Purification:** a. Quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel. b. Wash the organic layer sequentially with 1M HCl, saturated NaHCO₃ solution, and finally with brine. The bicarb wash is critical to remove any unreacted acidic species. c. Dry the separated organic layer over anhydrous MgSO₄. d. Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product. e. Purify the crude solid by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to yield the pure **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide**.

Structural Elucidation and Characterization

Confirming the identity and purity of the synthesized compound is paramount. A combination of spectroscopic and analytical techniques provides a self-validating system for structural confirmation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: This is the primary tool for structural confirmation. The spectrum should exhibit distinct signals corresponding to all unique protons. Expected signals include: aromatic protons from both the benzyloxy and bromobenzyl rings (typically in the δ 7.0-7.5 ppm range), two singlet signals for the benzylic CH_2 groups (O-CH_2 and N-CH_2), another singlet for the α -carbonyl CH_2 , and a broad signal for the amide N-H proton. Integration of these signals should match the number of protons in the structure.
- ^{13}C NMR: This spectrum will confirm the number of unique carbon environments. Key signals include the carbonyl carbon (C=O) around δ 170 ppm, aromatic carbons, and the aliphatic CH_2 carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula.^[3] The spectrum should show a molecular ion peak $[\text{M}]^+$ or adducts (e.g., $[\text{M}+\text{H}]^+$, $[\text{M}+\text{Na}]^+$) corresponding to the calculated exact mass of $\text{C}_{16}\text{H}_{16}\text{BrNO}_2$. The characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) will be evident as two peaks (M and $\text{M}+2$) of nearly equal intensity, which is a definitive confirmation of the presence of a single bromine atom.
- Infrared (IR) Spectroscopy: IR spectroscopy identifies key functional groups. Expected characteristic absorption bands include a strong C=O stretch for the amide at $\sim 1650\text{ cm}^{-1}$, an N-H stretch at $\sim 3300\text{ cm}^{-1}$, C-O ether stretches, and aromatic C-H stretches.
- Elemental Analysis: This technique provides the percentage composition of C, H, and N in the pure sample, which should align with the calculated values from the molecular formula $\text{C}_{16}\text{H}_{16}\text{BrNO}_2$.

Potential Applications in Drug Discovery

While specific biological activity for **2-(Benzyloxy)-N-(3-bromobenzyl)acetamide** is not widely reported, its structural motifs suggest significant potential as a scaffold or intermediate in drug discovery programs.

- Scaffold for Library Synthesis: The presence of the 3-bromo substituent is particularly advantageous. It acts as a versatile functional handle for palladium-catalyzed cross-coupling reactions. This allows for the rapid generation of a library of analogues by introducing diverse aryl, heteroaryl, or alkyl groups at this position, enabling systematic exploration of the structure-activity relationship (SAR).

- **Fragment-Based Drug Design:** The molecule itself can be considered a combination of fragments (bromobenzyl, acetamide, benzyloxy) that could be optimized for binding to various biological targets. Derivatives of N-benzylacetamides have been investigated for a range of activities, including anticonvulsant properties and as inhibitors of enzymes like Src Kinase.
- **Modulation of Physicochemical Properties:** The benzyloxy and bromobenzyl groups provide a template for tuning key drug-like properties such as lipophilicity (logP), metabolic stability, and cell permeability. For instance, the benzyloxy group could be replaced with other alkoxy or aryloxy groups to probe interactions with specific receptor pockets.

Conclusion

2-(Benzyloxy)-N-(3-bromobenzyl)acetamide (Molecular Weight: 334.21 g/mol) is a well-defined chemical entity with significant potential for application in synthetic organic chemistry and drug discovery. This guide has provided an in-depth, technically grounded overview of its core properties, a robust and logical protocol for its synthesis, and a framework for its comprehensive characterization. The strategic placement of its functional groups—a synthetically versatile bromine atom and a modifiable benzyloxy group—makes it an attractive scaffold for the development of novel chemical libraries aimed at identifying new therapeutic agents. The methodologies and insights presented herein are designed to equip researchers with the authoritative knowledge required to synthesize, validate, and utilize this compound in their scientific endeavors.

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